

Initial Identification of Centauroside: A Technical Guide to its Spectroscopic Data

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Compound of Interest

Compound Name: (Z)-Aldosecologanin
(Centauroside)

Cat. No.: B15593754

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Disclaimer: The term "Centauroside" is not consistently used in scientific literature to refer to a single, well-defined chemical structure. This guide focuses on Gentiopicroside, a prominent secoiridoid glycoside found in the Centaurium genus, as a representative compound for spectroscopic analysis. The data presented here serves as a foundational reference for researchers, scientists, and drug development professionals engaged in the identification and characterization of natural products from Centaurium species.

Gentiopicroside is a key bioactive constituent of various plants within the Gentianaceae family and has been the subject of extensive phytochemical and pharmacological research.^[1] Its initial identification relies heavily on a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS), which together provide a detailed fingerprint of its molecular structure.

Spectroscopic Data for Gentiopicroside

The following tables summarize the ^1H and ^{13}C NMR spectroscopic data for Gentiopicroside, recorded in deuterated methanol (CD_3OD), and its characteristic mass spectrometry signals.

Table 1: ^1H NMR Spectroscopic Data for Gentiopicroside (CD_3OD)

Position	δ H (ppm)	Multiplicity	J (Hz)
1	5.72	d	2.0
3	7.44	s	
5	~5.55	m	
6	~4.45	m	
7	~4.25	m	
8	5.78	m	
9	~3.15	m	
10a	5.30	dd	9.2, 2.5
10b	5.36	dd	16.3, 2.5
1'	4.65	d	7.8
2'	3.25	t	8.5
3'	3.40	t	8.8
4'	3.35	t	9.0
5'	3.45	m	
6'a	3.85	dd	12.0, 2.0

| 6'b | 3.68 | dd | 12.0, 5.5 |

Note: Chemical shifts (δ) are reported in parts per million (ppm) relative to the solvent signal. Coupling constants (J) are in Hertz (Hz). Data compiled from literature sources.[2]

Table 2: ^{13}C NMR Spectroscopic Data for Gentiopicroside (CD_3OD)

Position	δC (ppm)
1	98.5
3	150.6
4	105.0
5	127.0
6	117.2
7	70.9
8	135.0
9	46.6
10	118.5
11	166.3
1'	100.2
2'	74.6
3'	78.0
4'	71.5
5'	78.4

| 6' | 62.8 |

Note: Chemical shifts (δ) are reported in parts per million (ppm). Data compiled from literature sources.[3]

Table 3: Mass Spectrometry Data for Gentiopicroside

Ionization Mode	Mass Analyzer	Observed m/z	Molecular Formula	Ion
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| ESI | TOF | 379.0990 | $C_{16}H_{20}O_9$ | $[M+Na]^+$ |

Note: ESI (Electrospray Ionization), TOF (Time-of-Flight). The observed mass-to-charge ratio (m/z) corresponds to the sodium adduct of Gentiopicroside.[3]

Experimental Protocols

The following are detailed methodologies for the key experiments cited for the structural elucidation of Gentiopicroside.

Objective: To determine the chemical structure of Gentiopicroside by identifying the chemical environment and connectivity of its hydrogen and carbon atoms.

Instrumentation:

- A Bruker AV III-500 spectrometer or equivalent, operating at a proton frequency of 500 MHz and a carbon frequency of 125 MHz.[3]

Sample Preparation:

- A sample of purified Gentiopicroside (approximately 5-10 mg) is dissolved in 0.5 mL of deuterated methanol (CD_3OD).
- The solution is transferred to a 5 mm NMR tube.

Data Acquisition:

- 1H NMR:
 - The spectra are acquired at room temperature.
 - The residual solvent signal of CD_3OD is used as an internal reference.
 - A standard pulse program for proton NMR (e.g., 'zg30') is used.
- ^{13}C NMR:
 - The spectra are acquired at room temperature.
 - The solvent signal of CD_3OD (δC 49.0) is used as an internal reference.[3]

- A standard pulse program with proton decoupling (e.g., 'zgpg30') is used.
- 2D NMR (COSY, HSQC, HMBC):
 - Standard pulse programs are used to establish correlations between protons (COSY), protons and directly attached carbons (HSQC), and long-range correlations between protons and carbons (HMBC).

Objective: To determine the molecular weight and elemental composition of Gentiopicroside.

Instrumentation:

- An Agilent Technologies 6224A Accurate-Mass Time-of-Flight (TOF) LC/MS system or a similar high-resolution mass spectrometer.[3]

Sample Preparation and Introduction:

- A dilute solution of the purified Gentiopicroside is prepared in a suitable solvent, typically methanol or a mixture of methanol and water.
- The sample solution is introduced into the mass spectrometer via direct infusion or through a liquid chromatography (LC) system.

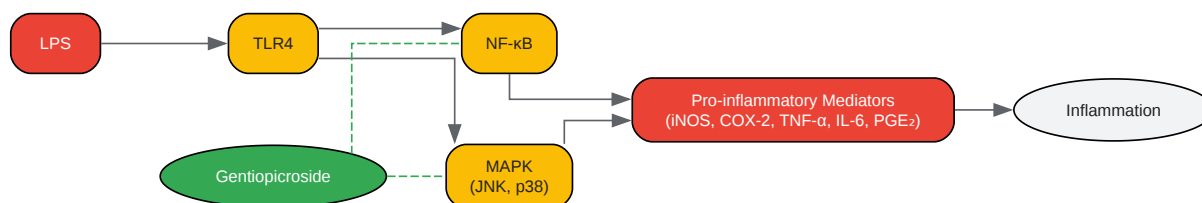
Data Acquisition (ESI-TOF-MS):

- Ionization: Electrospray ionization (ESI) is used in positive ion mode to generate protonated molecules ($[M+H]^+$) or adducts such as sodium adducts ($[M+Na]^+$).
- Mass Analysis: The time-of-flight (TOF) analyzer measures the mass-to-charge ratio (m/z) of the ions with high accuracy.
- Data Analysis: The accurate mass measurement allows for the determination of the elemental composition of the molecule.

Signaling Pathway and Experimental Workflow

Gentiopicroside has been shown to possess significant anti-inflammatory properties.[4] One of its mechanisms of action involves the modulation of key inflammatory signaling pathways. The

diagram below illustrates the inhibitory effect of Gentiopicroside on the lipopolysaccharide (LPS)-induced inflammatory cascade in macrophages.



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Caption: Anti-inflammatory signaling pathway of Gentiopicroside.

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